Choosing the Best DCBLD2 Antibody for Flow Cytometry: A Comparative Guide

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Compound of Interest

Compound Name:	*Anti-DCBLD2/ESDN Antibody (FA19-1)*
Cat. No.:	*B15616171*

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For researchers, scientists, and drug development professionals utilizing flow cytometry to study the type I transmembrane protein DCBLD2 (Discoidin, CUB and LCCL Domain Containing 2), selecting the right antibody is critical for generating reliable and reproducible data. This guide provides a comparative overview of commercially available DCBLD2 antibodies validated for flow cytometry, supported by experimental data and detailed protocols to aid in your selection process.

Performance Comparison of DCBLD2 Antibodies

The selection of an appropriate antibody is paramount for the success of flow cytometry experiments. Below is a summary of DCBLD2 antibodies that have been validated for this application. While multiple vendors offer antibodies cited for flow cytometry, obtaining detailed, peer-reviewed experimental data can be challenging. This comparison focuses on an antibody from R&D Systems for which experimental data is available.

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Antibody Name/Cat. No.	Host/Clonality	Immunogen	Manufacturer's Recommended Concentration	Experimental Data Highlights
Human/Mouse DCBLD2/ESDN PE-conjugated Antibody (FAB6269P)	Sheep/Polyclonal	Recombinant human DCBLD2 (Gln67-Ala528)	Not specified, but manufacturer data shows effective staining.	Staining of NCI-H460 human large cell lung carcinoma and bEnd.3 mouse endothelioma cell lines showed a clear positive signal compared to an isotype control.
Human/Mouse DCBLD2/ESDN Antibody (AF6269)	Sheep/Polyclonal	Recombinant human DCBLD2 (Gln67-Ala528)	2.5 µg/10^6 cells	Staining of NCI-H460 cells with this unconjugated primary antibody followed by a fluorescent secondary antibody resulted in a distinct positive population.
DCBLD2 Polyclonal Antibody (13168-1-AP)	Rabbit/Polyclonal	Not specified	Not specified for flow cytometry	Listed as validated for flow cytometry, but specific data is not readily available.
DCBLD2/ESDN Antibodies (Various)	Various	Not specified	Not specified for flow cytometry	Multiple antibodies are listed as

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	validated for flow cytometry, but lack specific publicly available data.

Featured Antibody Experimental Data

R&D Systems' Human/Mouse DCBLD2/ESDN PE-conjugated Antibody (FAB6269P) has demonstrated performance in flow cytometry. The manufacturer provides data showing the staining of both human and mouse cell lines. In both NCI-H460 and bEnd.3 cells, the antibody produced a significant shift in fluorescence intensity compared to the isotype control, indicating specific binding to DCBLD2 expressed on the cell surface.

Experimental Protocols

Detailed below are representative protocols for the use of the featured antibodies in flow cytometry.

Protocol for R&D Systems Human/Mouse DCBLD2/ESDN PE-conjugated Antibody (FAB6269P)

This protocol is based on the manufacturer's general guidelines for staining membrane-associated proteins.

Cell Preparation:

- Harvest cells and wash with a suitable buffer (e.g., PBS).
- Resuspend the cells in a staining buffer (e.g., PBS with 1% BSA).
- Count the cells and adjust the concentration to 1 x 10^6 cells/mL.

Staining Procedure:

- Aliquot 100 µL of the cell suspension (1 x 10^5 cells) into a flow cytometry tube.

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- Add the appropriate amount of the PE-conjugated DCBLD2 antibody (FAB6269P) or a PE-conjugated isotype control antibody.
- Incubate for 30-60 minutes at 4°C in the dark.
- Wash the cells twice with 2 mL of staining buffer by centrifugation at 300 x g for 5 minutes.
- Resuspend the cell pellet in 500 µL of staining buffer.

Data Acquisition:

- Analyze the samples on a flow cytometer equipped with a laser for PE excitation (e.g., 488 nm or 561 nm).
- Collect data for at least 10,000 events per sample.
- Gate on the cell population of interest based on forward and side scatter properties.
- Analyze the PE fluorescence to determine the percentage of DCBLD2-positive cells and the mean fluorescence intensity.

DCBLD2 Signaling Pathways

DCBLD2 is implicated in several key signaling pathways related to cell growth, migration, and angiogenesis. It has been shown to interact with receptor tyrosine kinases (RTKs) and influence pathways such as PI3K-AKT, Ras, and Rap1. Furthermore, DCBLD2 plays a role in epithelial-mesenchymal transition (EMT), a critical process in cancer metastasis.

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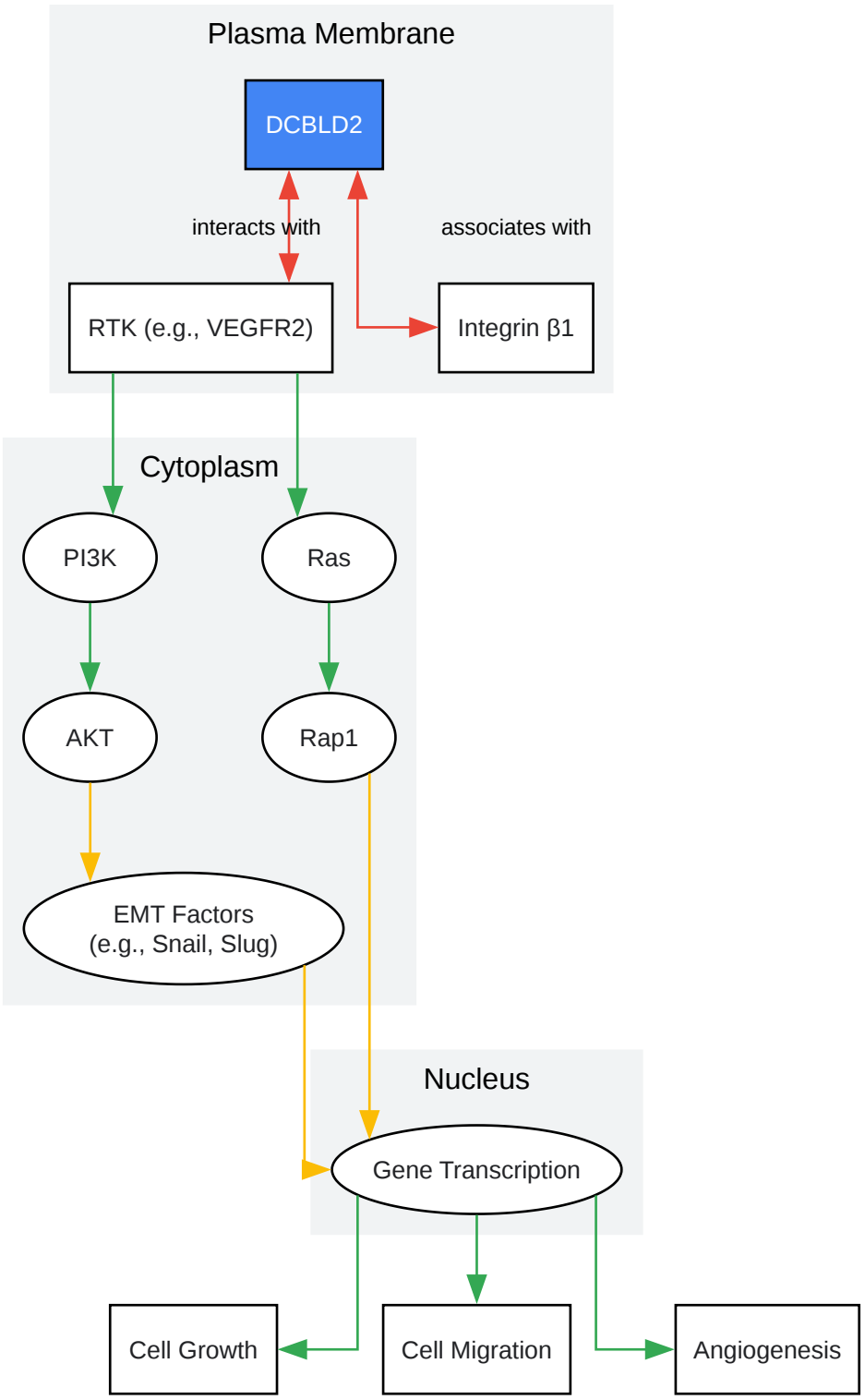
DCBLD2 Signaling Pathways



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DCBLD2 Signaling Pathways

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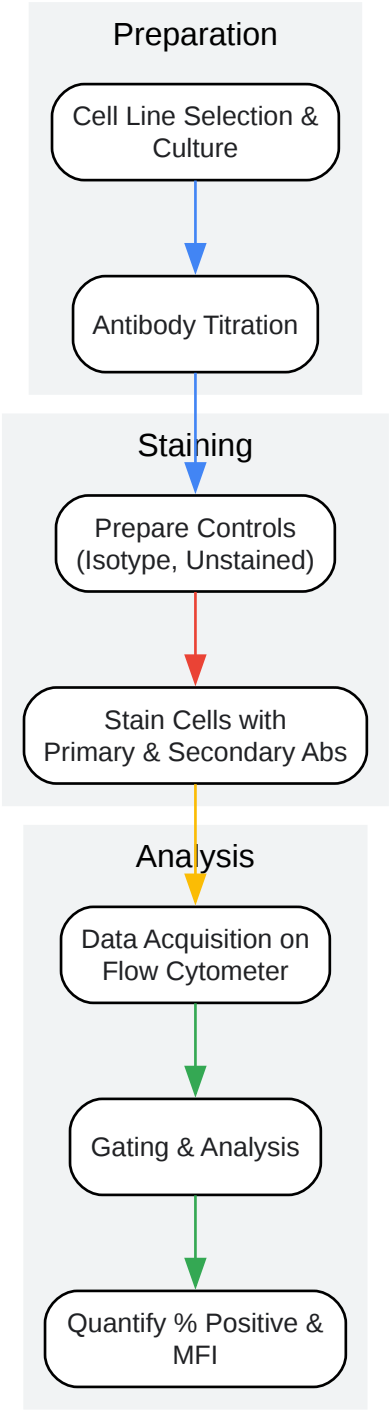
Experimental Workflow for Antibody Validation

The following diagram outlines a typical workflow for validating a new antibody for flow cytometry.

Flow Cytometry Antibody Validation Workflow



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Antibody Validation Workflow

Conclusion

Based on currently available data, the R&D Systems Human/Mouse DCBLD2/ESDN PE-conjugated Antibody (FAB6269P) and its unconjugated counterpart (AF6269) are strong candidates for flow cytometric analysis of DCBLD2. The availability of manufacturer-provided data demonstrating specificity on both human and mouse cell lines provides a degree of confidence in their performance. For other listed antibodies, it is highly recommended to request flow cytometry data from the vendors or perform in-house validation before committing to large-scale experiments. As with any antibody, optimal performance will be dependent on the specific cell type and experimental conditions, necessitating thorough optimization.

- To cite this document: BenchChem. [Choosing the Best DCBLD2 Antibody for Flow Cytometry: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616171/docs#choosing-the-best-dcbld2-antibody-for-flow-cytometry-a-comparative-guide]

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